

Research Protocol for Textile Dyeing with Disperse Yellow 65

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Compound of Interest

Compound Name: Disperse yellow 65 (C.I. 671205)

Cat. No.: B157447

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This document provides a detailed research protocol for the application of Disperse Yellow 65 in textile dyeing, primarily focusing on polyester fabrics. The information is intended for researchers, scientists, and professionals in the field of textile chemistry and drug development.

Overview and Chemical Properties

Disperse Yellow 65 is a high-performance disperse dye known for its excellent fastness properties, making it suitable for applications requiring high resistance to fading.^[1] It belongs to the anthraquinone chemical class.^[2] The dye is primarily used for dyeing polyester fibers and their blends.^{[2][3][4]}

Chemical and Physical Properties of Disperse Yellow 65:

Property	Value
C.I. Name	Disperse Yellow 65
C.I. Number	671205[2][3]
CAS Number	69912-86-3[2][3]
Molecular Formula	C21H12N2O2S[1][2][3]
Molecular Weight	356.40 g/mol [1][2][3]
Chemical Structure	Anthraquinone[2]
Appearance	Yellow powder

Quantitative Data: Fastness Properties

Disperse Yellow 65 exhibits high ratings in various fastness tests, indicating its durability on textile substrates. The following table summarizes its performance according to ISO standards.

Fastness Properties of Disperse Yellow 65:

Fastness Test	Fading	Staining
Light Fastness (ISO)	7[1][2][3]	-
Washing Fastness (ISO)	5[2][3]	5[2][3]
Perspiration Fastness (ISO)	5[2][3]	5[2][3]
Ironing Fastness (ISO)	4-5[2][3]	4-5[2][3]

Experimental Protocol: High-Temperature Dyeing of Polyester

This protocol outlines the high-temperature exhaust dyeing method for polyester fabric using Disperse Yellow 65.

3.1. Materials and Reagents:

- Polyester fabric
- Disperse Yellow 65
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- Distilled water

3.2. Equipment:

- High-temperature dyeing machine
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Heating and stirring plate
- Washing baths

3.3. Pre-treatment of Fabric:

Before dyeing, it is crucial to scour the polyester fabric to remove any impurities, oils, or sizes.

- Prepare a scouring bath containing 5 g/L of a non-ionic detergent and 2 g/L of sodium carbonate.^[5]
- Treat the fabric in this solution at 60°C for 30 minutes with a liquor ratio of 50:1.^[5]

- Rinse the fabric thoroughly with warm water and then cold water.
- Allow the fabric to air dry at room temperature.[5]

3.4. Dye Bath Preparation and Dyeing Procedure:

- Prepare a paste of the required amount of Disperse Yellow 65 with an equal amount of a dispersing agent.[5][6] Add a small amount of water to create a fine dispersion.
- Set the dye bath with water and add the dispersed dye paste.
- Add a dispersing agent to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[6][7]
- Introduce the pre-treated polyester fabric into the dye bath at a temperature of 60°C.[6]
- Keep the bath at 60°C for 15 minutes to allow for even dye uptake.[6]
- Raise the temperature of the dye bath to 130°C over a period of 30-45 minutes.[5][6]
- Maintain the dyeing at 130°C for 60 minutes.[5][6]
- After dyeing, cool the dye bath to 60°C.[6]
- Remove the fabric and rinse with hot water.[6]

3.5. After-treatment (Reduction Clearing):

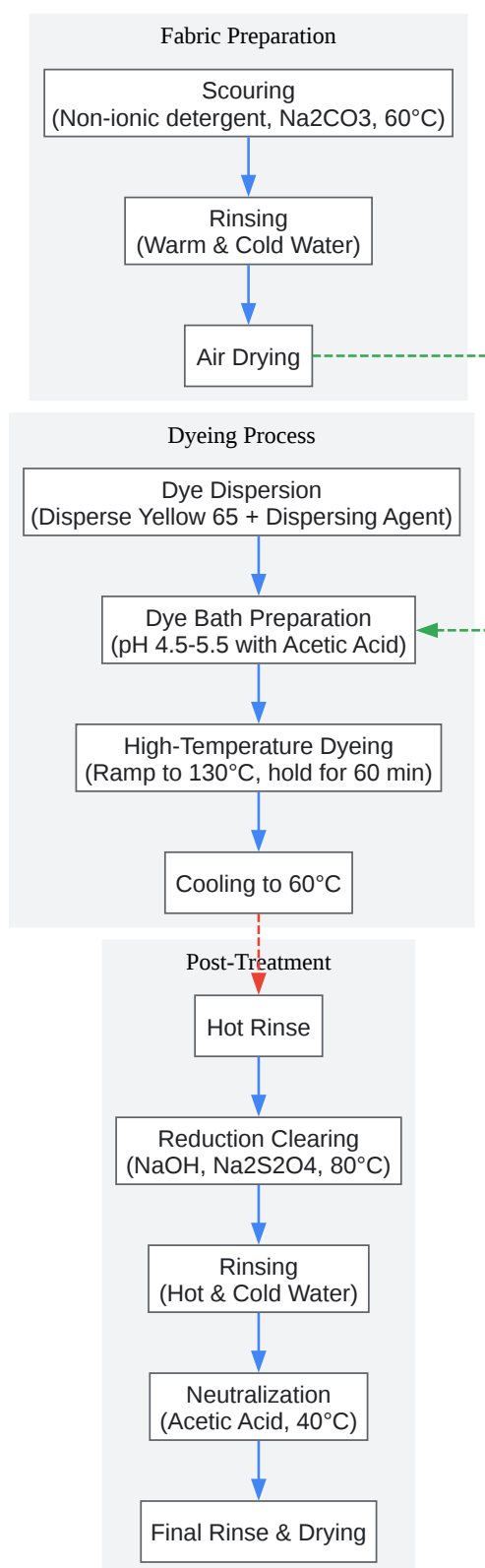
Reduction clearing is essential to remove any unfixed dye from the fabric surface, which improves wash fastness.[6]

- Prepare a clearing bath containing 2 g/L sodium hydroxide and 2 g/L sodium hydrosulfite.[5]
- Treat the dyed fabric in this solution at 80°C for 45 minutes.[5]
- Rinse the fabric thoroughly with hot water and then cold water.
- Neutralize the fabric with a 1 g/L acetic acid solution for 5 minutes at 40°C.[5]

- Finally, rinse the fabric with cold water and allow it to dry.[\[5\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key stages of the textile dyeing process with Disperse Yellow 65.



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Caption: Workflow for dyeing polyester with Disperse Yellow 65.

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References

- 1. Disperse yellow 65 (C.I. 671205) | 10116-20-8 | Benchchem [benchchem.com]
- 2. world dye variety.com [world dye variety.com]
- 3. dima color group.com [dima color group.com]
- 4. autumn chem.com [autumn chem.com]
- 5. ijc mas.com [ijc mas.com]
- 6. textile learner.net [textile learner.net]
- 7. textile learner.net [textile learner.net]
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